

Introduction: A Proactive Approach to the Safety of a Novel Moiety

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *3-Fluoro-4-(quinolin-4-yloxy)aniline*
CAS No.: 1308641-96-4
Cat. No.: B1463705

[Get Quote](#)

As a Senior Application Scientist, it is understood that the vanguard of drug discovery and chemical synthesis often involves novel molecules for which comprehensive safety data is not yet established. This is the case for **3-Fluoro-4-(quinolin-4-yloxy)aniline**, a compound of interest for its potential applications in medicinal chemistry, likely as a scaffold in kinase inhibitor development or other targeted therapies. The absence of a formal Safety Data Sheet (SDS) necessitates a proactive, science-driven approach to hazard assessment. This guide is structured to provide a comprehensive safety profile based on the well-documented hazards of its constituent chemical functionalities: an aromatic amine, a quinoline ring, and a fluoroaromatic system. By deconstructing the molecule into these known hazard-bearing components, we can construct a robust and cautionary framework for its safe handling, storage, and disposal.

Chemical Identification and Physicochemical Properties

This section outlines the fundamental identifiers for **3-Fluoro-4-(quinolin-4-yloxy)aniline** and its predicted physicochemical properties based on its structural analogues.

Identifier	Value
Chemical Name	3-Fluoro-4-(quinolin-4-yloxy)aniline
Synonyms	4-(4-Amino-2-fluorophenoxy)quinoline
CAS Number	1308641-96-4[1]
Molecular Formula	C ₁₅ H ₁₁ FN ₂ O
Molecular Weight	254.26 g/mol
Predicted Physical State	Solid, powder
Predicted Melting Point	Not available. Similar compounds like 3-fluoro-4-morpholinoaniline have a melting point of 121-123 °C.[2]
Predicted Boiling Point	Not available. Likely to decompose at high temperatures.
Solubility	Expected to be poorly soluble in water, with some solubility in organic solvents like DMSO and DMF.

Hazard Identification: A Synthesis of Component Toxicology

The hazard profile of **3-Fluoro-4-(quinolin-4-yloxy)aniline** is predicted based on the known toxicities of aromatic amines, quinoline derivatives, and fluoroaromatic compounds.

GHS Hazard Classification (Predicted):

- Acute Toxicity, Oral: Category 3 - Toxic if swallowed.
- Acute Toxicity, Dermal: Category 3 - Toxic in contact with skin.
- Acute Toxicity, Inhalation: Category 3 - Toxic if inhaled.
- Skin Corrosion/Irritation: Category 2 - Causes skin irritation.

- Serious Eye Damage/Eye Irritation: Category 2A - Causes serious eye irritation.
- Germ Cell Mutagenicity: Category 2 - Suspected of causing genetic defects.
- Carcinogenicity: Category 1B - May cause cancer.[3][4][5][6]
- Specific Target Organ Toxicity (Repeated Exposure): Category 2 - May cause damage to organs through prolonged or repeated exposure.
- Hazardous to the Aquatic Environment, Long-term Hazard: Category 2 - Toxic to aquatic life with long lasting effects.[5][6]

Pictograms:

Signal Word: Danger

Hazard Statements:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[7][8]
- H315: Causes skin irritation.[5][6]
- H319: Causes serious eye irritation.[5][6]
- H341: Suspected of causing genetic defects.[5][6]
- H350: May cause cancer.[5][6]
- H373: May cause damage to organs through prolonged or repeated exposure.[7][8]
- H411: Toxic to aquatic life with long lasting effects.[5][6]

Precautionary Statements:

- P201: Obtain special instructions before use.[5][6]
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[8]
- P273: Avoid release to the environment.[5][6]

- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[6]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [6]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [8]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- P308 + P313: IF exposed or concerned: Get medical advice/attention.[5]
- P405: Store locked up.[8]
- P501: Dispose of contents/container to an approved waste disposal plant.[9]

Causality of Hazards:

- **Aromatic Amine Moiety:** Aromatic amines are a well-documented class of compounds with significant health risks. Many are known to be potent carcinogens and mutagens, with the primary target organ often being the urinary bladder.[3][10] They are readily absorbed through the skin and can also pose respiratory and cardiovascular risks.[11] The aniline substructure in the target molecule is the basis for predicting carcinogenicity and mutagenicity.
- **Quinoline Moiety:** Quinoline itself is classified as harmful if swallowed or in contact with skin, causes skin and eye irritation, and is suspected of causing genetic defects and cancer.[5][6] It is also toxic to aquatic life.[5] These hazards are directly attributable to the quinoline ring system within **3-Fluoro-4-(quinolin-4-yloxy)aniline**.
- **Fluoroaromatic Moiety:** The presence of a fluorine atom on the aromatic ring can influence the metabolic fate of the molecule. While the C-F bond is generally strong, metabolic defluorination can occur, potentially leading to the formation of toxic metabolites.[12] Some fluorinated organic compounds can be metabolized to fluoroacetate, a potent inhibitor of the

citric acid cycle.[13][14] While this specific metabolic pathway is not confirmed for this molecule, it represents a potential toxicological mechanism to be aware of.

First-Aid Measures: Immediate and Informed Response

Immediate and appropriate first-aid is crucial in the event of exposure.

Exposure Route	First-Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Immediately call a POISON CENTER or doctor/physician. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with water/shower. Wash off with soap and plenty of water. Immediately call a POISON CENTER or doctor/physician.[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[6]
Ingestion	Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor/physician.[6]

Most Important Symptoms and Effects:

- Acute: Irritation to the skin, eyes, and respiratory tract. May cause headache, nausea, vomiting, and dizziness.[15]
- Delayed: Potential for methemoglobinemia, liver damage, and carcinogenic effects.

Fire-Fighting Measures and Accidental Release

Fire-Fighting Measures:

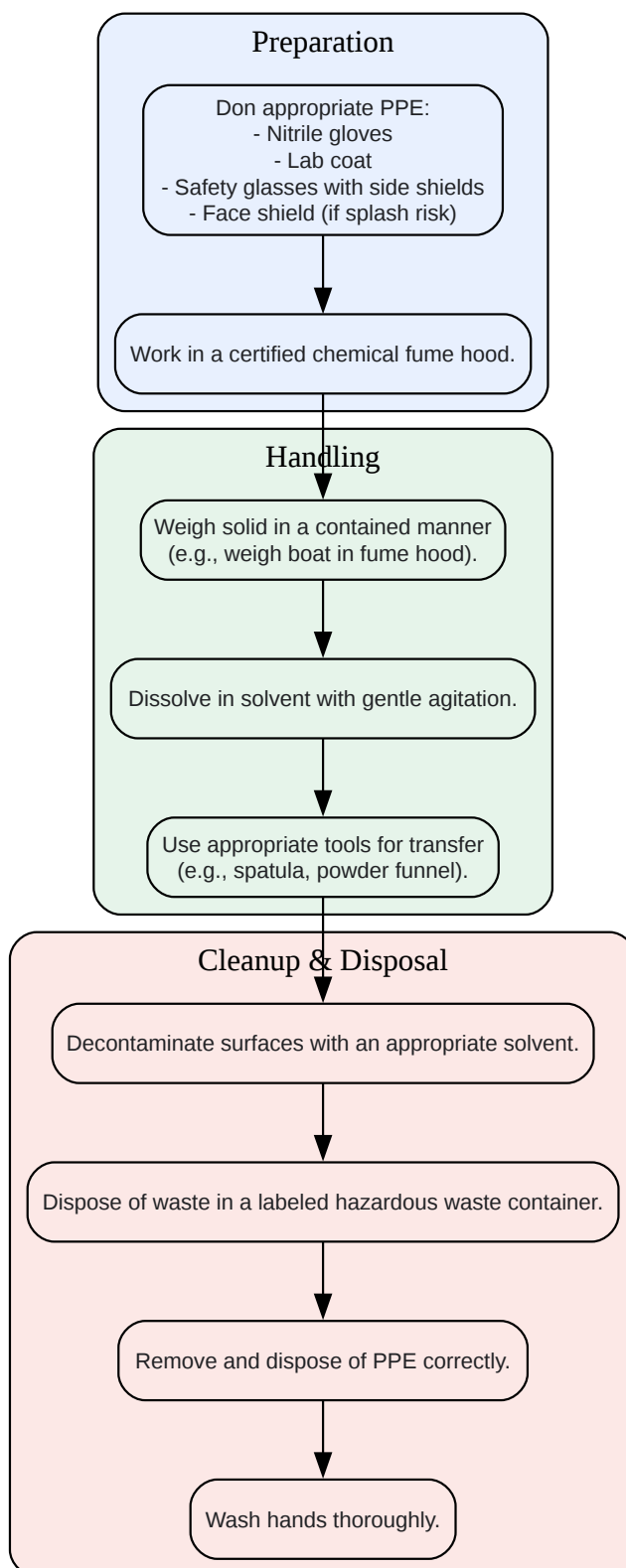
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards Arising from the Chemical: Hazardous combustion products may include carbon oxides, nitrogen oxides (NO_x), hydrogen fluoride, and hydrogen chloride gas.[7] Containers may explode in a fire.[15]
- Special Protective Equipment for Fire-fighters: Wear self-contained breathing apparatus (SCBA) and full protective clothing.[6]

Accidental Release Measures:

- Personal Precautions: Wear appropriate personal protective equipment (PPE) as described in Section 5. Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid dust formation.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[5][9]
- Methods for Cleaning Up: Sweep up and shovel. Place in a suitable, closed container for disposal. Avoid creating dust.[7]

Handling, Storage, and Exposure Controls

Workflow for Safe Handling:



[Click to download full resolution via product page](#)

Caption: A typical workflow for the safe handling of **3-Fluoro-4-(quinolin-4-yloxy)aniline**.

Exposure Controls:

- Engineering Controls: Work in a well-ventilated area, preferably a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Use chemical safety goggles and/or a face shield.
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber), and a lab coat.
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.[16]
- Store locked up.[5][8]

Stability and Reactivity

- Reactivity: No specific data available.
- Chemical Stability: Stable under recommended storage conditions.[16]
- Possibility of Hazardous Reactions: No specific data available.
- Conditions to Avoid: Heat, light, and moisture.
- Incompatible Materials: Strong oxidizing agents, acids, acid chlorides, acid anhydrides, chloroformates.[7][16]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides, nitrogen oxides (NOx), hydrogen fluoride, and hydrogen chloride gas.[7]

Toxicological Information: A Data-Driven Assessment

As no specific toxicological studies have been performed on **3-Fluoro-4-(quinolin-4-yloxy)aniline**, the following is a summary of the expected toxicological effects based on its structural components.

Toxicological Endpoint	Predicted Effect	Basis for Prediction
Acute Toxicity	Toxic by oral, dermal, and inhalation routes.	Based on data for 3-chloro-4-fluoroaniline and quinoline.[6][7]
Skin Corrosion/Irritation	Causes skin irritation.	Based on data for quinoline.[5][6]
Serious Eye Damage/Irritation	Causes serious eye irritation.	Based on data for quinoline.[5][6]
Respiratory or Skin Sensitization	No data available.	
Germ Cell Mutagenicity	Suspected of causing genetic defects.	Based on data for quinoline.[5][6]
Carcinogenicity	May cause cancer.	Aromatic amines are a class of compounds known for their carcinogenicity.[3][4][10] Quinoline is also classified as a potential carcinogen.[5][6]
Reproductive Toxicity	No data available.	
STOT-Single Exposure	May cause respiratory irritation.	Based on data for similar anilines.
STOT-Repeated Exposure	May cause damage to organs through prolonged or repeated exposure.	Based on data for 3-chloro-4-fluoroaniline.[7][8]
Aspiration Hazard	Not applicable (solid).	

Ecological Information

- Toxicity to Aquatic Life: Predicted to be toxic to aquatic life with long-lasting effects.[5][6]
- Persistence and Degradability: No data available.
- Bioaccumulative Potential: No data available.
- Mobility in Soil: No data available.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. The material should be treated as hazardous waste. Do not allow it to enter the sewage system.

Transport Information

Based on the predicted GHS classification, the following transport information is likely applicable:

- UN Number: To be determined, but likely in the class for toxic solids.
- UN Proper Shipping Name: Toxic solid, organic, n.o.s. (**3-Fluoro-4-(quinolin-4-yloxy)aniline**)
- Transport Hazard Class(es): 6.1 (Toxic)
- Packing Group: III

Regulatory Information

This compound may be subject to various national and international regulations governing research chemicals and potentially hazardous substances. It is the responsibility of the user to ensure compliance with all applicable regulations.

Conclusion: A Commitment to Safety in Research

This technical guide provides a comprehensive, albeit predictive, safety profile for **3-Fluoro-4-(quinolin-4-yloxy)aniline**. The core principle of this guide is the deconstruction of the molecule into its known hazardous moieties and the synthesis of their well-documented toxicological profiles. This approach provides a robust framework for risk assessment and the implementation of appropriate safety measures. As with any novel compound, it is imperative to handle **3-Fluoro-4-(quinolin-4-yloxy)aniline** with the utmost care, assuming it to be hazardous until empirical data proves otherwise. This commitment to safety is paramount in the pursuit of scientific advancement.

References

- The impact of aromatic amines on the environment: risks and damages - IMR Press. (URL not provided)
- Toxicity, Hazards, and Safe Handling of Primary Aromatic Amines - ResearchG
- Toxicity, Hazards, and Safe Handling of Primary Aromatic Amines - ACS Publications. (URL: [\[Link\]](#))
- Aromatic Amines → Term - Pollution → Sustainability Directory. (URL not provided)
- Quinoline - SAFETY DATA SHEET - Penta chemicals. (URL: [\[Link\]](#))
- Safety Data Sheet: quinoline - Chemos GmbH&Co.KG. (URL: [\[Link\]](#))
- QUINOLINE FOR SYNTHESIS - Loba Chemie. (URL: [\[Link\]](#))
- Quinoline - Hazardous Substance Fact Sheet - New Jersey Department of Health. (URL: [\[Link\]](#))
- Toxicology of fluorine-containing monomers - PubMed. (URL: [\[Link\]](#))
- Toxicology of Some Fluoro-Organic Compounds - DTIC. (URL not provided)
- Chemical Aspects of Human and Environmental Overload with Fluorine - PMC - NIH. (URL: [\[Link\]](#))
- Toxicology of fluoroacetate: a review, with possible directions for therapy research - PubMed. (URL: [\[Link\]](#))

- 3-Fluoro-4-(oxetan-3-yloxy)aniline - Appchem. (URL not provided)
- 3-Fluoro-4-morpholinoaniline | C₁₀H₁₃FN₂O | CID 1485330 - PubChem - NIH. (URL: [\[Link\]](#))
- 3-Chloro-4-fluoroaniline | CAS#:367-21-5 | Chemsrc. (URL: [\[Link\]](#))
- Metabolism and Toxicity of Fluorine Compounds - PMC. (URL: [\[Link\]](#))
- 3-Chloro-4-fluoroaniline - Fisher Scientific. (URL not provided)
- 3-Fluoroaniline - Fisher Scientific. (URL not provided)
- Synthetic route for 3-fluoro-4-morpholinoaniline, and its sulfonamides and carbamates. (URL: [\[Link\]](#))
- 4-Fluoro-3-(morpholin-4-yl)aniline | C₁₀H₁₃FN₂O | CID 39239626 - PubChem. (URL: [\[Link\]](#))
- Synthesis and Anti-Tumor Activities of 4-Anilinoquinoline Derivatives - PMC - NIH. (URL: [\[Link\]](#))
- Quinolin-4-ones: Methods of Synthesis and Application in Medicine - MDPI. (URL: [\[Link\]](#))

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [1308641-96-4|3-Fluoro-4-\(quinolin-4-yloxy\)aniline|BLD Pharm \[bldpharm.com\]](#)
- 2. [downloads.ossila.com \[downloads.ossila.com\]](#)
- 3. [Aromatic and Heterocyclic Aromatic Amines | LGC Standards \[lgcstandards.com\]](#)
- 4. [pollution.sustainability-directory.com \[pollution.sustainability-directory.com\]](#)
- 5. [pentachemicals.eu \[pentachemicals.eu\]](#)
- 6. [cdhfinechemical.com \[cdhfinechemical.com\]](#)
- 7. [cdhfinechemical.com \[cdhfinechemical.com\]](#)

- [8. echemi.com \[echemi.com\]](#)
- [9. chemos.de \[chemos.de\]](#)
- [10. article.imrpress.com \[article.imrpress.com\]](#)
- [11. pubs.acs.org \[pubs.acs.org\]](#)
- [12. Metabolism and Toxicity of Fluorine Compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Chemical Aspects of Human and Environmental Overload with Fluorine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Toxicology of fluoroacetate: a review, with possible directions for therapy research - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. nj.gov \[nj.gov\]](#)
- [16. 3-Chloro-4-fluoroaniline | CAS#:367-21-5 | Chemsrce \[chemsrc.com\]](#)
- To cite this document: BenchChem. [Introduction: A Proactive Approach to the Safety of a Novel Moiety]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1463705/docs#introduction-a-proactive-approach-to-the-safety-of-a-novel-moiety\]](https://www.benchchem.com/product/b1463705/docs#introduction-a-proactive-approach-to-the-safety-of-a-novel-moiety)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)